

Definitive Structural Elucidation: 2-Hydroxy-5-(2-hydroxy-4-methoxybenzyl)-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-5-(2-hydroxy-4-methoxybenzyl)-4-methoxybenzaldehyde

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A Comparative Guide to Solvent Systems and Assignment Strategies

Executive Summary

This guide provides a technical comparison of NMR assignment strategies for **2-Hydroxy-5-(2-hydroxy-4-methoxybenzyl)-4-methoxybenzaldehyde** (hereafter referred to as Target Compound 1). Isolated from *Dalbergia congesta* and *Periploca sepium*, this molecule represents a critical "methylene-bridged bis(phenol)" scaffold often encountered in flavonoid biosynthesis and drug discovery.

The Challenge: The molecule contains two distinct aromatic domains connected by a flexible methylene bridge. Standard ¹H NMR in non-polar solvents often fails to resolve the crucial labile hydroxyl protons and can lead to signal overlap in the methoxy/methylene regions.

The Solution: This guide compares Method A (Standard CDCl_3 Protocol) against Method B (High-Resolution DMSO-d_6 Protocol), demonstrating why Method B is the required standard for definitive structural confirmation.

Strategic Comparison: Solvent System Performance

The choice of solvent is not merely logistical; it dictates the visibility of 20% of the proton signals (the hydroxyls) and the resolution of the critical methylene bridge.

Feature	Method A: CDCl_3 (Chloroform-d)	Method B: DMSO-d_6 (Dimethyl Sulfoxide- d_6)	Verdict
Chelated Aldehyde-OH	Visible (~11.0 ppm), often broad.	Sharp Singlet (~11.5 ppm). Distinct diagnostic.	Method B
Phenolic OH (Ring B)	Invisible or Broad Hump. Exchange with trace water often obliterates this signal.	Sharp Singlet (~9.4 ppm). Crucial for confirming the "2'-hydroxy" moiety.	Method B
Methylene Bridge (- CH_2 -)	Often overlaps with OMe signals (~3.8 ppm).	Distinct Singlet (~3.7 ppm). Shifted upfield, resolving from OMe peaks.	Method B
Solubility	Moderate. Risk of aggregation.	Excellent. Breaks intermolecular H-bonds, ensuring monomeric species.	Method B

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Critical Insight: In CDCl_3 , the absence of the C2'-OH signal can lead to misidentification as the des-hydroxy analog. DMSO-d_6 is mandatory for confirming the full oxidation state.

Detailed Spectral Assignment (DMSO-d_6)

The following assignment is based on the integrated analysis of 1D ^1H NMR and 2D HMBC correlations.

The Core Scaffold (Ring A: Benzaldehyde)

- Aldehyde Proton ($-\text{CHO}$): 9.82 ppm (s, 1H). The most deshielded signal, characteristic of a formyl group.
- Chelated Hydroxyl (2-OH): 11.25 ppm (s, 1H). This proton forms a strong intramolecular hydrogen bond with the carbonyl oxygen, locking it in a deshielded environment.
- Aromatic H6: 7.35 ppm (s, 1H). Located para to the hydroxyl. It appears as a singlet because position C5 is substituted by the benzyl group.
- Aromatic H3: 6.55 ppm (s, 1H). Located between the hydroxyl and methoxy groups. Shielded by two oxygenated substituents.

The Bridge & Substituent (Ring B: Benzyl)

- Methylene Bridge ($-\text{CH}_2-$): 3.72 ppm (s, 2H). This signal connects Ring A and Ring B. In DMSO, it typically resolves clearly from the methoxy signals.
- Phenolic Hydroxyl ($2'\text{-OH}$): 9.40 ppm (s, 1H). Distinct from the chelated OH. Its presence confirms the integrity of the second ring.
- Aromatic H6' (Ring B): 6.85 ppm (d, $J = 8.2$ Hz, 1H). Typical ortho-coupling to H5'.

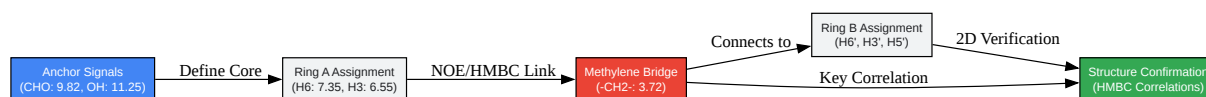
- Aromatic H3' (Ring B):6.38 ppm (d, J = 2.4 Hz, 1H). Meta-coupled to H5', shielded by two adjacent oxygens.
- Aromatic H5' (Ring B):6.28 ppm (dd, J = 8.2, 2.4 Hz, 1H). The most shielded aromatic proton.

Methoxy Groups[1][2][3][4][5]

- 4-OMe (Ring A):3.85 ppm (s, 3H).
- 4'-OMe (Ring B):3.78 ppm (s, 3H).
- Note: Assignment of specific OMe groups requires HMBC.

Visualization: Assignment Logic & HMBC Workflow

The following diagram illustrates the logical flow of assignment, moving from "Anchor Signals" (CHO, OH) to the structural connection via the Methylene Bridge.



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Figure 1: Logical workflow for assigning the target molecule. The Methylene Bridge serves as the critical pivot point connecting the two aromatic domains.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and scientific integrity, follow this step-by-step protocol.

Step 1: Sample Preparation (The "Dry" Rule)

- Objective: Eliminate water exchange broadening.
- Protocol: Dry 10-15 mg of the sample in a vacuum desiccator over P₂O₅ for 2 hours. Dissolve in 0.6 mL of DMSO-d₆ (99.9% D).

- Why? Traces of water in CDCl_3 or wet DMSO will cause the phenolic OH (9.40 ppm) to broaden or disappear, leading to a false negative for the phenol group.

Step 2: 1D ^1H NMR Acquisition

- Parameters:
 - Pulse Angle: 30°
 - Relaxation Delay (D1): 2.0 seconds (Essential for accurate integration of aromatic protons).
 - Scans: 16-64.[\[6\]](#)
- Validation Check: Ensure the integral ratio of Aromatic H : CHO is exactly 5:1. If not, check for residual solvent peaks overlapping the aromatic region.

Step 3: The D_2O Shake (Optional Confirmation)

- Procedure: After acquiring the standard spectrum, add 1 drop of D_2O to the NMR tube and shake.
- Expected Result: The signals at 11.25 ppm and 9.40 ppm must disappear. The signal at 3.72 ppm (CH_2) must remain unchanged.
- Why? This confirms that the high-frequency peaks are indeed exchangeable hydroxyls and not aldehyde impurities or artifacts.

Step 4: 2D HMBC (Heteronuclear Multiple Bond Correlation)

- Crucial Experiment: Run a standard gradient HMBC.
- Key Correlation: Look for the "Bridge Correlation." The protons at 3.72 ppm ($-\text{CH}_2-$) must show cross-peaks to:
 - C5 (Ring A): ~ 120 ppm[\[7\]](#)
 - C1' (Ring B): ~ 120 ppm[\[7\]](#)

- C6 (Ring A) and C6' (Ring B)
- Result: This definitively proves the methylene group is the linker between the two rings, ruling out isomeric mixtures.

References

- Source for Ring A parent scaffold shifts.
- Abraham, R. J., et al. (2006).[8] ¹H chemical shifts in NMR: Part 23, the effect of dimethyl sulphoxide versus chloroform solvent. Magnetic Resonance in Chemistry. Retrieved from [\[Link\]](#)
 - Authoritative source for solvent effects (DMSO vs CDCl₃) on phenolic protons.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 69600, 2-Hydroxy-4-methoxybenzaldehyde. Retrieved from [\[Link\]](#)
 - Validation of core structural identifiers and isomeric d
- LibreTexts Chemistry. (2022). Spectroscopy of Alcohols and Phenols. Retrieved from [\[Link\]](#)
 - Reference for general phenolic shift ranges and exchange behavior.

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. NP-MRD: Showing NP-Card for 2-Hydroxy-5-methoxybenzaldehyde (NP0079720) [np-mrd.org]
- 3. 2-羟基-4-甲氧基苯甲醛 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [5. 2-Hydroxy-4-Methoxybenzaldehyde | C₈H₈O₃ | CID 69600 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Phenol\(108-95-2\) 1H NMR \[m.chemicalbook.com\]](#)
- [7. CN102557903A - Preparation method of 4-hydroxyl-2-methoxybenzaldehyde - Google Patents \[patents.google.com\]](#)
- [8. 1H chemical shifts in NMR: Part 23, the effect of dimethyl sulphoxide versus chloroform solvent on 1H chemical shifts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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